

6-Bromo-2-methoxyquinoline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Bromo-2-methoxyquinoline

Cat. No.: B1337744

[Get Quote](#)

An In-depth Technical Guide to **6-Bromo-2-methoxyquinoline** for Researchers and Drug Development Professionals

Introduction

6-Bromo-2-methoxyquinoline is a heterocyclic aromatic compound that has garnered significant interest within the scientific community, particularly in the realms of medicinal chemistry and materials science. Its quinoline core represents a "privileged scaffold," a molecular framework that is recurrent in biologically active compounds. The strategic placement of a bromine atom at the 6-position and a methoxy group at the 2-position provides two distinct points for chemical modification. This dual functionality makes **6-bromo-2-methoxyquinoline** an exceptionally versatile building block for the synthesis of a diverse array of more complex molecules. For researchers and professionals in drug development, this compound serves as a valuable starting material for creating libraries of novel compounds to be screened for therapeutic activity.

Chemical and Physical Properties

A precise understanding of the physicochemical properties of **6-Bromo-2-methoxyquinoline** is fundamental for its effective use in research and synthesis. These properties dictate the conditions required for its handling, storage, and application in chemical reactions.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₈ BrNO	[1][2]
Molecular Weight	238.08 g/mol	[1][2][3]
CAS Number	99455-05-7	[1][2][3]
Appearance	Solid	[4]
Melting Point	90-94 °C	[5]
Canonical SMILES	<chem>COC1=NC2=C(C=C1)C=C(C=C2)Br</chem>	[1]
InChIKey	KBTKKEMYFUMFSJ-UHFFFAOYSA-N	[1]

Synthesis of 6-Bromo-2-methoxyquinoline

The synthesis of **6-Bromo-2-methoxyquinoline** can be achieved through various synthetic routes. A common and effective method involves the methylation of 6-bromo-2-[1H]-quinolone. This process is a cornerstone for researchers requiring a reliable supply of the title compound for further investigation.

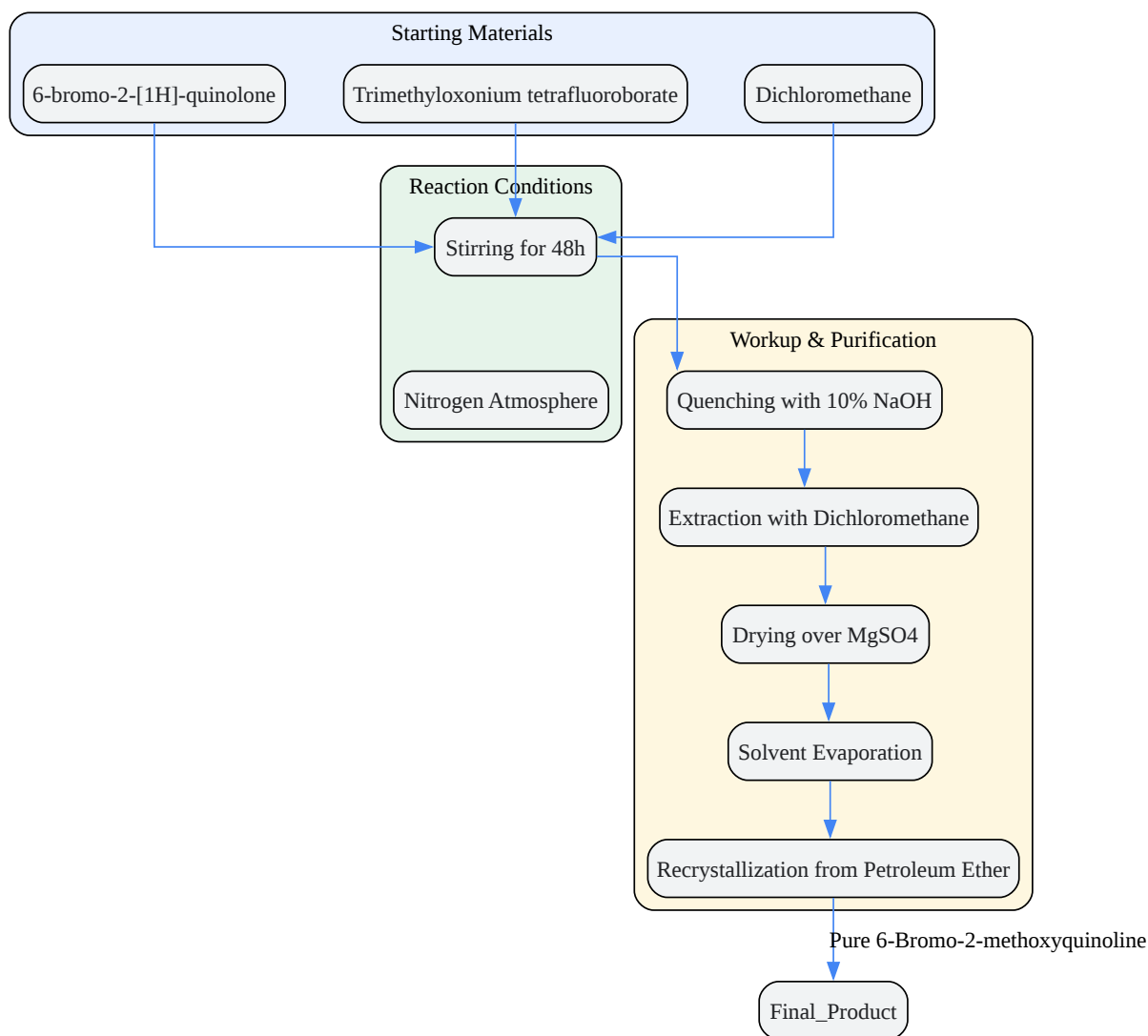
Experimental Protocol: Methylation of 6-bromo-2-[1H]-quinolone[5]

Principle: This synthesis relies on an O-methylation reaction. 6-bromo-2-[1H]-quinolone exists in tautomeric equilibrium with its quinolin-2-ol form. A strong methylating agent, such as trimethyloxonium tetrafluoroborate, is used to introduce a methyl group onto the oxygen atom, yielding the desired 2-methoxy product. The reaction is performed under an inert atmosphere to prevent unwanted side reactions.

Step-by-Step Methodology:

- **Reaction Setup:** In a suitable reaction vessel, combine 2.90 g of 6-bromo-2-[1H]-quinolone and 2.10 g of trimethyloxonium tetrafluoroborate.

- Solvent Addition: Add 50 cm³ of dichloromethane to the mixture.
- Inert Atmosphere: Purge the reaction vessel with nitrogen gas and maintain it under a nitrogen atmosphere throughout the reaction.
- Reaction: Stir the mixture at room temperature for 48 hours.
- Quenching: After 48 hours, carefully add 20 cm³ of aqueous 10% sodium hydroxide to the reaction mixture to neutralize the excess methylating agent and any acidic byproducts.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous phase with two 40 cm³ portions of dichloromethane.
- Drying and Evaporation: Combine the organic extracts and dry them over anhydrous magnesium sulfate (MgSO₄). Filter off the drying agent and evaporate the solvent under reduced pressure.
- Purification: Recrystallize the resulting residue from petroleum ether (boiling point 60-80 °C) to yield pure **6-Bromo-2-methoxyquinoline**.



[Click to download full resolution via product page](#)

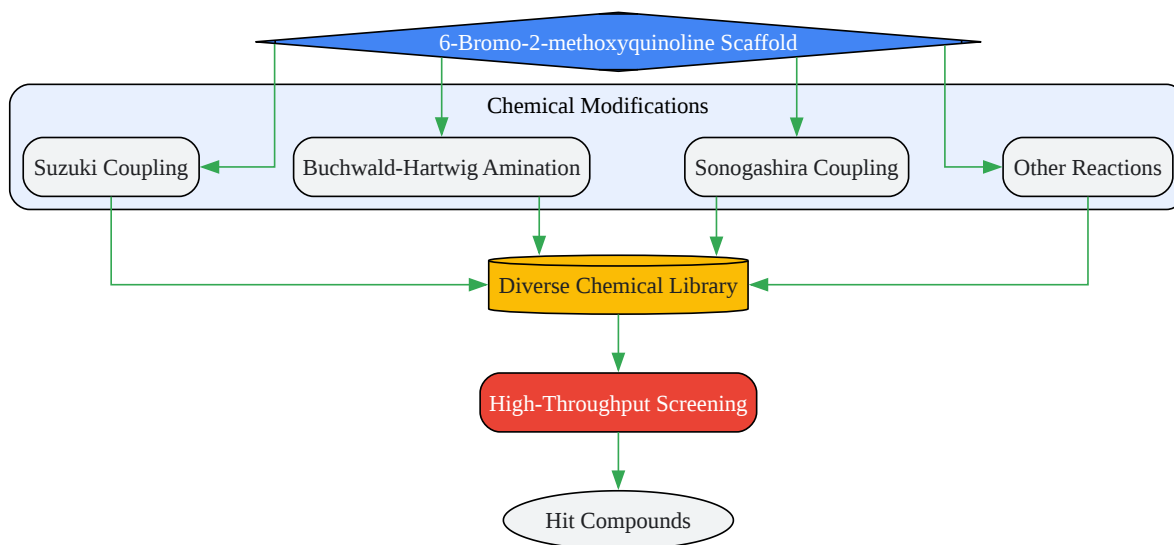
Caption: Synthesis workflow for **6-Bromo-2-methoxyquinoline**.

Applications in Research and Drug Development

The quinoline scaffold is a cornerstone in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities, including anticancer and anti-inflammatory properties.[6][7] **6-Bromo-2-methoxyquinoline** serves as a key intermediate in the synthesis of novel therapeutic agents. The bromine atom at the 6-position is particularly useful for introducing further molecular complexity through cross-coupling reactions, while the methoxy group at the 2-position influences the electronic properties and metabolic stability of the molecule.

A notable application of related compounds is in the development of antitubercular agents. For instance, 3-benzyl-**6-bromo-2-methoxyquinoline** is an intermediate in the synthesis of Bedaquiline, a drug used to treat multidrug-resistant tuberculosis.[8][9][10] This highlights the potential of the **6-bromo-2-methoxyquinoline** core in developing drugs for infectious diseases.

Furthermore, quinoline derivatives have been investigated as inhibitors of critical signaling pathways in cancer, such as the PI3K/Akt/mTOR pathway, which is often dysregulated in various malignancies.[6] By serving as a starting point for the synthesis of diverse quinoline analogs, **6-Bromo-2-methoxyquinoline** enables the exploration of structure-activity relationships and the optimization of lead compounds targeting such pathways.



[Click to download full resolution via product page](#)

Caption: Drug discovery workflow using **6-Bromo-2-methoxyquinoline**.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **6-Bromo-2-methoxyquinoline**. It is crucial to consult the Safety Data Sheet (SDS) before use. [\[11\]](#)

Hazard Identification:[\[1\]](#)[\[3\]](#)[\[11\]](#)

- GHS Pictogram: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.

- H315: Causes skin irritation.[1][3][11]
- H319: Causes serious eye irritation.[1][3][11]
- H335: May cause respiratory irritation.[1][3][11]

Precautionary Measures:[4][11]

- Handling: Use only in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid breathing dust, fumes, or vapors. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

First-Aid Measures:[4][11][12]

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth. Do not induce vomiting.

Conclusion

6-Bromo-2-methoxyquinoline stands out as a highly valuable and versatile building block in the field of chemical synthesis. Its unique structural features provide a robust platform for the development of novel compounds with significant potential in drug discovery and materials science. A thorough understanding of its properties, synthesis, and safe handling procedures is

essential for researchers and scientists to fully harness its capabilities in advancing scientific innovation.

References

- PrepChem.com. Synthesis of **6-Bromo-2-methoxyquinoline**.
- PubChem. **6-Bromo-2-methoxyquinoline** | C₁₀H₈BrNO | CID 10657538.
- Google Patents. CN102850269A - Synthesis process for 6-bromo-3-chlorophenyl-methyl-2-methoxy-quinoline.
- Synthink. 3-Benzyl-**6-bromo-2-methoxyquinoline**.
- Taylor & Francis Online. Synthesis crystal structure, and DFT study of 3-benzyl-6-bromo-2-chloroquinoline and 3-benzyl-**6-bromo-2-methoxyquinoline** compounds.
- PubChem. 3-Benzyl-**6-bromo-2-methoxyquinoline** | C₁₇H₁₄BrNO | CID 11667032.
- NINGBO INNO PHARMCHEM CO.,LTD. 6-Methoxyquinoline: Comprehensive Overview and Applications.
- ResearchGate. (PDF) 6-Bromo quinazoline derivatives as cytotoxic agents: design, synthesis, molecular docking and MD simulation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 2. 6-Bromo-2-methoxyquinoline, 96% | Fisher Scientific [fishersci.ca]
- 3. 6-Bromo-2-methoxyquinoline, 96% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. aksci.com [aksci.com]
- 5. prepchem.com [prepchem.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. nbinno.com [nbinno.com]
- 8. 3-benzyl-6-bromo-2-methoxyquinoline synthesis - chemicalbook [chemicalbook.com]
- 9. pharmaffiliates.com [pharmaffiliates.com]

- 10. tandfonline.com [tandfonline.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. 6-Bromo-2-methylquinoline - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [6-Bromo-2-methoxyquinoline molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337744#6-bromo-2-methoxyquinoline-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com